

# 6-Methylpicolinic acid chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 6-Methylpicolinic acid

Cat. No.: B184593

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## An In-Depth Technical Guide to 6-Methylpicolinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Methylpicolinic acid**, a heterocyclic compound of interest in various fields of chemical and pharmaceutical research. This document outlines its fundamental chemical properties, a detailed synthesis protocol, and key quantitative data.

## Chemical Structure and Nomenclature

**6-Methylpicolinic acid** is a derivative of pyridine, featuring both a methyl and a carboxylic acid functional group.

- IUPAC Name: 6-methylpyridine-2-carboxylic acid[1][2]
- Common Name: **6-Methylpicolinic acid**[3]
- CAS Number: 934-60-1[1][2][3][4][5][6]
- Chemical Formula: C<sub>7</sub>H<sub>7</sub>NO<sub>2</sub>[1][3]
- SMILES: C1(C(O)=O)=NC(C)=CC=C1[3][6]

The structure consists of a pyridine ring where the nitrogen atom is at position 1. A carboxylic acid group is attached at the 2-position, and a methyl group is substituted at the 6-position.

## Physicochemical Properties

A summary of the key quantitative data for **6-Methylpicolinic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	137.14 g/mol	[1][3][4]
Melting Point	130 °C	[3][4]
Boiling Point	100 °C at 4.5 mmHg	[3][4]
pKa	5.83 (at 25 °C)	[5]
Appearance	White to almost white powder to crystal	[3]
Solubility	Soluble in water	[3]

## Experimental Protocol: Synthesis of 6-Methylpicolinic Acid

The synthesis of **6-Methylpicolinic acid** can be achieved through the oxidation of 2,6-dimethylpyridine. A representative experimental protocol is detailed below.

Objective: To synthesize **6-Methylpicolinic acid** via the potassium permanganate oxidation of 2,6-dimethylpyridine.

Materials:

- 2,6-dimethylpyridine
- Potassium permanganate (KMnO<sub>4</sub>)
- Deionized water

- Ethyl acetate
- Ethanol
- Hydrochloric acid (for pH adjustment)

#### Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve 2,6-dimethylpyridine in deionized water. Begin stirring the solution and heat to approximately 60°C.
- **Oxidation:** Slowly add potassium permanganate to the heated solution in portions. The temperature of the reaction mixture should be carefully maintained around 60°C throughout the addition. The disappearance of the purple color of the permanganate indicates the progression of the reaction.
- **Reaction Monitoring and Work-up:** After the complete addition of potassium permanganate, continue heating and stirring the mixture for several hours until the reaction is complete.
- **Filtration:** Once the reaction is finished, cool the mixture and filter it to remove the manganese dioxide precipitate.
- **Acidification and Extraction:** Adjust the pH of the filtrate to 5 using hydrochloric acid. Extract the aqueous solution with ethyl acetate.
- **Isolation and Purification:** Collect the organic phase and concentrate it under reduced pressure. The crude product can then be recrystallized from ethanol to yield pure **6-Methylpicolinic acid**.

## Logical Workflow of Synthesis

The following diagram illustrates the key steps in the synthesis of **6-Methylpicolinic acid** as described in the experimental protocol.



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Caption: Synthesis workflow for **6-Methylpicolinic acid**.

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